An In-depth Technical Guide to 2-(p-tolyl)propionic Aldehyde

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Compound of Interest

Compound Name:	*2-(4-Methylphenyl)propanal*
CAS No.:	*99-72-9*
Cat. No.:	*B1208121*

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For Researchers, Scientists, and Drug Development Professionals

Foreword: Unveiling the Profile of a Versatile Aldehyde

This guide serves as a comprehensive technical resource on 2-(p-tolyl)propionic aldehyde, also known by synonyms such as p-methyl hydratropaldehyde and **2-(4-methylphenyl)propanal**. While established in the fragrance industry for its distinct aromatic profile, its potential in other scientific domains, including pharmaceutical research, remains an area of nascent exploration. As Senior Application Scientists, our objective is to present a detailed synthesis of the current knowledge surrounding this compound, grounded in established chemical principles and supported by verifiable data. This document is structured to provide not only a summary of properties but also actionable insights into its synthesis, characterization, and handling, thereby empowering researchers to explore its untapped potential.

Physicochemical and Spectroscopic Characterization

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A thorough understanding of a molecule's physical and chemical properties is fundamental to its application in research and development. 2-(p-tolyl)propionic aldehyde is a colorless to pale yellow liquid with a characteristic floral, green, and sweet aroma.[1]

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	$C_{10}H_{12}O$	[1]
Molecular Weight	148.20 g/mol	[1]
CAS Number	99-72-9	[1]
Appearance	Pale yellow clear liquid (est.)	[1]
Specific Gravity	0.97900 to 0.98500 @ 25.00 °C	[1]
Refractive Index	1.51300 to 1.51700 @ 20.00 °C	[1]
Boiling Point	222.00 to 224.00 °C @ 760.00 mm Hg	[1]
Flash Point	213.00 °F TCC (100.56 °C)	[1]
Solubility	Soluble in alcohol; sparingly soluble in water (558.6 mg/L @ 25 °C est.)	[1]

Spectroscopic Profile

Spectroscopic analysis is critical for the unambiguous identification and quality control of 2-(p-tolyl)propionic aldehyde. While a complete, verified set of spectra for this specific compound is not readily available in public repositories, data from closely related structural analogs and predictive models provide a reliable basis for its characterization.

^{1}H NMR Spectroscopy: The proton NMR spectrum is a key tool for structural elucidation. For 2-(p-tolyl)propionic aldehyde, the expected signals would be: a singlet for the aldehydic proton, a

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quartet for the methine proton, a doublet for the methyl group adjacent to the methine, signals for the aromatic protons, and a singlet for the tolyl methyl group.

^{13}C NMR Spectroscopy: The carbon NMR would provide further confirmation of the structure. Based on analogous compounds, the aldehydic carbon would appear significantly downfield. For the structurally similar 2-methyl-3-(p-tolyl)propanal, the aldehyde carbon appears around 205 ppm.[2]

The IR spectrum is expected to show a strong characteristic absorption band for the aldehyde C=O stretch, typically in the region of 1720-1740 cm^{-1}. Additional bands corresponding to C-H stretches of the alkyl and aromatic groups, as well as aromatic C=C bending, would also be present.

Electron impact mass spectrometry would likely show a molecular ion peak corresponding to the molecular weight of the compound (m/z = 148.20). Common fragmentation patterns for aldehydes include the loss of the aldehydic proton (M-1) or the formyl group (M-29).[3] For aryl aldehydes, fragmentation of the aromatic ring is also expected.

Synthesis of 2-(p-tolyl)propionic Aldehyde: Pathways and Protocols

The synthesis of 2-(p-tolyl)propionic aldehyde can be approached through several established organic chemistry transformations. The choice of method often depends on the starting materials, desired scale, and purity requirements. Two primary and logical synthetic routes are the oxidation of the corresponding primary alcohol and the hydroformylation of p-methylstyrene.

Synthesis via Oxidation of 2-(p-tolyl)propan-1-ol

A reliable method for the synthesis of aldehydes is the controlled oxidation of primary alcohols.[4][5] This avoids over-oxidation to the carboxylic acid, which can be a common side reaction.

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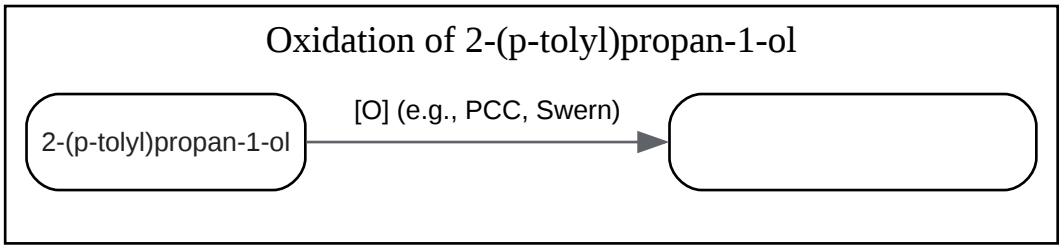

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Caption: Oxidation of 2-(p-tolyl)propan-1-ol to the corresponding aldehyde.

The Swern oxidation is a mild and efficient method for converting primary alcohols to aldehydes.[4]

- Preparation of the Oxidizing Agent: In a flame-dried, three-necked flask equipped with a magnetic stirrer, thermometer, and nitrogen inlet, dissolve oxalyl chloride (1.2 equivalents) in anhydrous dichloromethane (DCM) and cool to -78 °C (dry ice/acetone bath).
- Activation: Slowly add dimethyl sulfoxide (DMSO, 2.4 equivalents) dropwise to the cooled solution, maintaining the temperature below -60 °C. Stir for 15 minutes.
- Alcohol Addition: Add a solution of 2-(p-tolyl)propan-1-ol (1.0 equivalent) in DCM dropwise, keeping the internal temperature below -60 °C. Stir for 30 minutes.
- Quenching: Add triethylamine (5.0 equivalents) dropwise, allowing the temperature to warm to room temperature.
- Work-up: Add water to the reaction mixture and separate the organic layer. Wash the organic layer sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by vacuum distillation to yield pure 2-(p-tolyl)propionic aldehyde.

Synthesis via Hydroformylation of p-Methylstyrene

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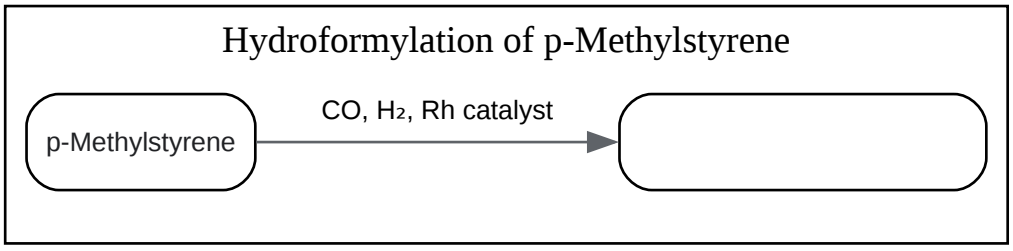
Hydroformylation, also known as the oxo process, is an industrially significant reaction that introduces a formyl group and a hydrogen atom across the double bond of an alkene.[6] This method can be used to synthesize 2-(p-tolyl)propionic aldehyde from p-methylstyrene.



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Caption: Synthesis of 2-(p-tolyl)propionic aldehyde via hydroformylation.

This protocol is a general procedure that can be adapted for the hydroformylation of p-methylstyrene.[7]

- Catalyst Preparation: In a high-pressure autoclave, charge a rhodium precursor (e.g., $Rh(acac)(CO)_2$) and a suitable phosphine ligand under an inert atmosphere.
- Reaction Setup: Add the solvent (e.g., toluene) and p-methylstyrene to the autoclave.
- Reaction Conditions: Seal the autoclave, purge with syngas (a mixture of CO and H_2), and then pressurize to the desired pressure (e.g., 20-100 atm). Heat the reaction mixture to the desired temperature (e.g., 80-120 °C) with stirring.
- Monitoring: Monitor the reaction progress by gas chromatography (GC) to observe the consumption of the starting material and the formation of the aldehyde product.
- Work-up and Purification: After the reaction is complete, cool the autoclave to room temperature and carefully vent the excess pressure. The reaction mixture can be concentrated and the product purified by vacuum distillation.

Applications and Biological Relevance

Fragrance and Flavor Industry

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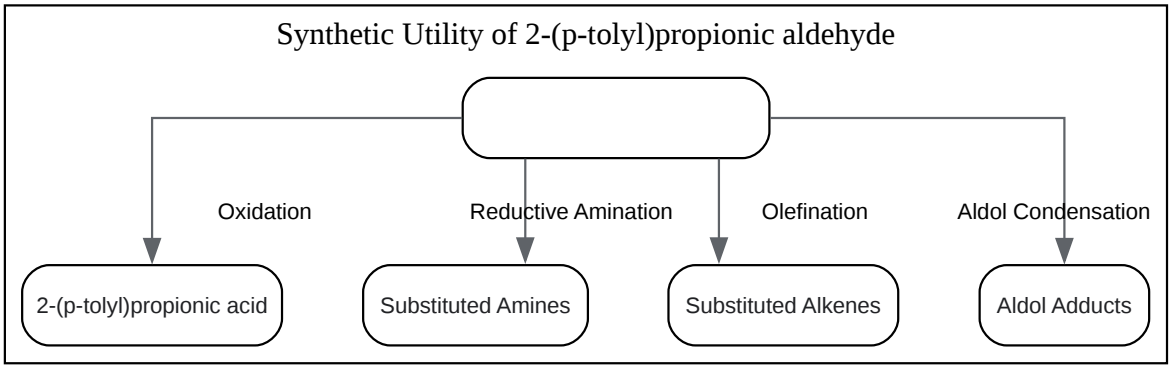
The primary commercial application of 2-(p-tolyl)propionic aldehyde is in the fragrance and flavor industry.[1] It is valued for its floral, green, and sweet scent profile and is used as a component in various perfumes and cosmetic products.

Potential in Pharmaceutical and Agrochemical Synthesis

While direct applications in drug development are not well-documented, 2-(p-tolyl)propionic aldehyde represents a potentially valuable synthetic intermediate. Its structural motif, a substituted propionaldehyde, is a precursor to a variety of other functional groups. For instance, it can be oxidized to 2-(p-tolyl)propionic acid, a known intermediate in the synthesis of some non-steroidal anti-inflammatory drugs (NSAIDs) or their impurities.[8] Furthermore, the aldehyde functionality allows for a range of chemical transformations, including but not limited to:

- Reductive amination to form various amines.
- Wittig and related olefination reactions to generate substituted alkenes.
- Aldol and other condensation reactions to build more complex carbon skeletons.

These transformations open up possibilities for its use as a building block in the synthesis of novel bioactive molecules.



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Caption: Potential synthetic transformations of 2-(p-tolyl)propionic aldehyde.

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Safety and Handling

For research and development purposes, a clear understanding of the toxicological profile and appropriate handling procedures is essential.

Toxicological Data

- Oral LD50 (rat): 3500 mg/kg[1]
- Dermal LD50 (rabbit): > 5000 mg/kg[1]
- Skin Irritation/Sensitization: A 4% solution was reported to cause no irritation or sensitization. [1]

While these data suggest moderate to low acute toxicity, it is crucial to handle the compound with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area.

Conclusion and Future Outlook

2-(p-tolyl)propionic aldehyde is a well-characterized compound with established applications in the fragrance industry. Its synthesis is achievable through standard organic transformations, and its spectroscopic properties provide a clear basis for its identification and quality control. While its direct role in drug development is not yet defined, its chemical functionality marks it as a versatile intermediate for the synthesis of more complex molecules. The lack of extensive research into its biological activities presents an opportunity for future investigations. Researchers in pharmaceutical and medicinal chemistry may find this compound to be a valuable starting point for the design and synthesis of novel therapeutic agents. This guide provides the foundational knowledge necessary to embark on such exploratory work.

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